

6-Bromo-2-naphthyl beta-D-glucopyranoside structure and synthesis

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Compound of Interest

Compound Name: 6-Bromo-2-naphthyl beta-D-glucopyranoside

Cat. No.: B097431

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An In-depth Technical Guide to **6-Bromo-2-naphthyl beta-D-glucopyranoside**

This guide provides a comprehensive overview of the chemical structure, synthesis, and applications of **6-Bromo-2-naphthyl beta-D-glucopyranoside**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

6-Bromo-2-naphthyl β -D-glucopyranoside is a glycoside consisting of a glucose molecule linked to a 6-bromo-2-naphthol aglycone via a β -glycosidic bond.^[1] It is classified as a chromogenic compound, an organobromine compound, and a member of the naphthalenes.^[1]

Caption: 2D Chemical Structure of **6-Bromo-2-naphthyl beta-D-glucopyranoside**.

Physicochemical Properties

The key properties of this compound are summarized in the table below.

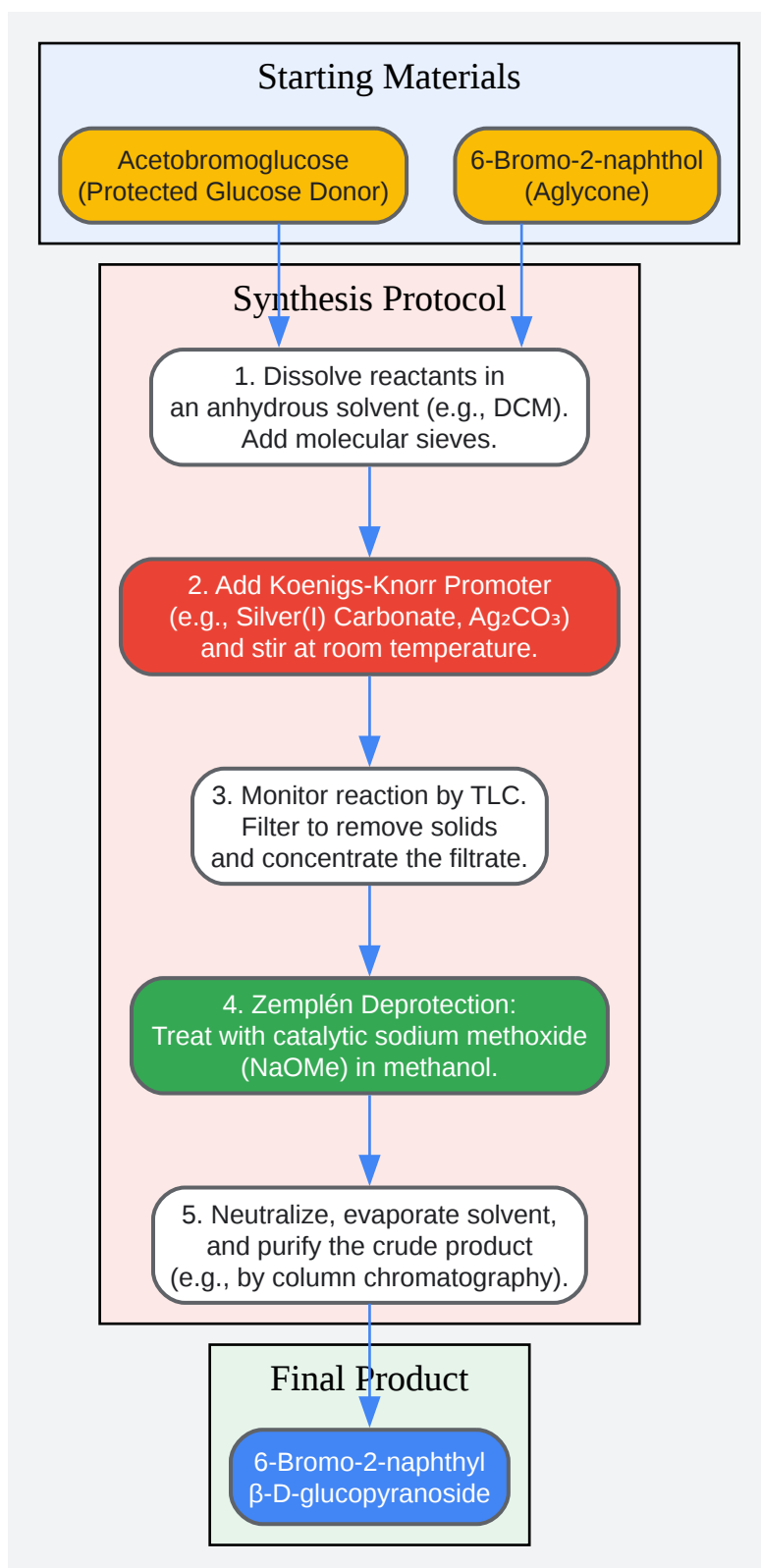
Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₇ BrO ₆	[2][3][4]
Molecular Weight	385.21 g/mol	[2][3][4]
CAS Number	15548-61-5	[2][4]
Appearance	Solid, Powder	[3][5]
Melting Point	206-207 °C	[4]
Boiling Point	609 °C	[4]
Density	1.698 g/cm ³	[4]
Solubility	Pyridine: 50 mg/mL	[5]
Storage Temperature	-20°C	[4][5]
IUPAC Name	(2S,3R,4S,5S,6R)-2-(6-bromonaphthalen-2-yl)oxy-6-(hydroxymethyl)oxane-3,4,5-triol	[2]
SMILES	<chem>C1=CC2=C(C=CC(=C2)Br)C=C1O[C@H]3--INVALID-LINK--CO)O)O">C@@HO</chem>	[2]
InChI Key	NLRXQZJJCPRATR-IBEHDNSVSA-N	[3][5]

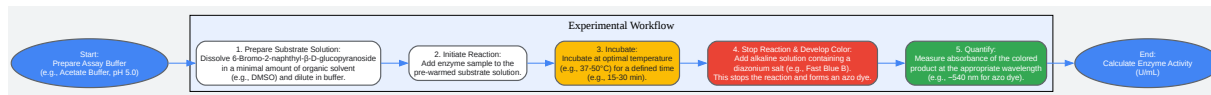
Synthesis of 6-Bromo-2-naphthyl beta-D-glucopyranoside

While specific published protocols are scarce, a standard and logical approach for the synthesis of this glycoside is via the Koenigs-Knorr reaction. This classic method involves the reaction of a glycosyl halide with an alcohol in the presence of a promoter, typically a silver or mercury salt.[3][4]

The overall synthesis can be divided into two main stages:

- Preparation of the Aglycone: Synthesis of 6-bromo-2-naphthol.
- Glycosylation: Coupling of 6-bromo-2-naphthol with a protected glucose donor, followed by deprotection.





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